

Safety data sheet and handling precautions for Pendimethalin-d5.

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Compound of Interest

Compound Name: Pendimethalin-d5

Cat. No.: B588967

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An In-depth Technical Guide on the Safety and Handling of **Pendimethalin-d5**

Disclaimer: This guide provides safety and handling information for Pendimethalin. While the request specified **Pendimethalin-d5**, a deuterated analog, a specific Safety Data Sheet (SDS) for this isotopically labeled compound is not readily available in public domains. The toxicological and physical properties of **Pendimethalin-d5** are expected to be nearly identical to those of the parent compound, Pendimethalin. Therefore, the following information should be used as a comprehensive guide. Researchers should always consult the specific SDS provided by their supplier for the most accurate information.

Chemical Identification

Pendimethalin is a selective herbicide belonging to the dinitroaniline class.^{[1][2][3]} It is primarily used as a pre-emergent herbicide to control annual grasses and certain broadleaf weeds.^{[1][2][3]} Its mode of action involves the inhibition of cell division and elongation in the roots and shoots of emerging weeds.^{[2][3][4]} **Pendimethalin-d5** is a deuterated version of Pendimethalin, used as an internal standard in analytical testing.^{[5][6]}

Hazard Identification

Pendimethalin is classified as a hazardous substance. The Globally Harmonized System (GHS) classification indicates risks to human health and the environment. It is suspected of causing cancer and damaging the unborn child.^{[7][8]} The compound is also very toxic to aquatic life with long-lasting effects.^{[7][8][9]}

GHS Classification and Labeling

The following table summarizes the GHS hazard and precautionary statements for Pendimethalin.

Category	Code	Statement
Hazard Statements	H304	May be fatal if swallowed and enters airways.[7][8]
	H316	Causes mild skin irritation.[7]
	H336	May cause drowsiness or dizziness.[8]
	H351	Suspected of causing cancer. [7][8][9]
	H361	Suspected of damaging the unborn child.[7][8][10]
	H400	Very toxic to aquatic life.[7][8] [10]
	H410	Very toxic to aquatic life with long lasting effects.[7][8][9][10]
Precautionary Statements	P201	Obtain special instructions before use.[7][10]
	P202	Do not handle until all safety precautions have been read and understood.[7][10]
	P273	Avoid release to the environment.[10]
	P280	Wear protective gloves/protective clothing/eye protection/face protection.[7] [10]
	P301 + P310	IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.[7]
	P308 + P313	IF exposed or concerned: Get medical advice/attention.[7]

P331	Do NOT induce vomiting.[7]
P391	Collect spillage.[7]
P405	Store locked up.[7]
P501	Dispose of contents/container to a hazardous or special waste collection point.[7]

Physical and Chemical Properties

Pendimethalin is an orange-yellow crystalline solid at room temperature.[1][11] It has low water solubility and is not highly volatile.[1]

Property	Value
Molecular Formula	$C_{13}H_{19}N_3O_4$ [1][11]
Molecular Weight	281.31 g/mol [1][11]
Appearance	Orange-yellow crystalline solid[1][11]
Melting Point	54 to 58 °C[1]
Boiling Point	330 °C[3]
Water Solubility	0.33 mg/L at 25 °C[1]
Vapor Pressure	3×10^{-5} mm Hg at 25 °C[1]
log K _{ow}	5.18[1]

Toxicological Information

Pendimethalin has low acute toxicity via oral, dermal, and inhalation routes.[12] It is considered a possible human carcinogen based on thyroid tumors observed in long-term studies with rats.[7][13]

Acute Toxicity Data

Route	Species	Value (LD ₅₀ /LC ₅₀)	Classification
Oral	Rat	>1,050 mg/kg to >5,000 mg/kg[13][14]	Low toxicity / Slightly toxic
Dermal	Rabbit	>5,000 mg/kg[15]	Low toxicity
Inhalation	Rat	>6.73 mg/L (4-hour exposure)[12]	Low toxicity

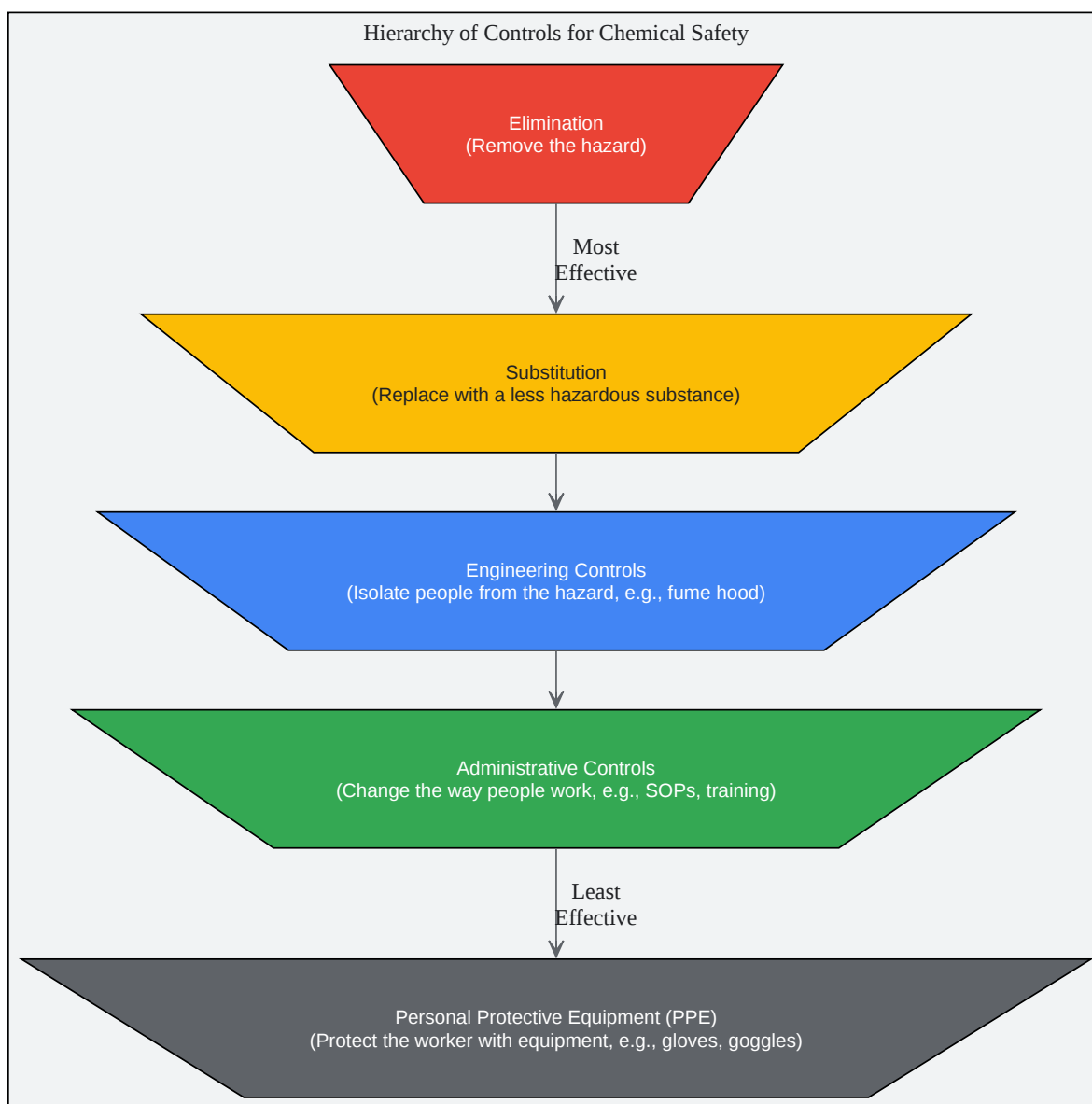
- Skin Irritation: Causes mild skin irritation.[7][15]
- Eye Irritation: May cause mild eye irritation.[14][15][16]
- Sensitization: Can have skin sensitizing properties at high concentrations.[12]

Experimental Protocols and Handling

Detailed experimental protocols for toxicological studies are proprietary and not typically found in safety data sheets. The following sections provide established protocols for safe handling, storage, and disposal based on available safety guidelines.

Hierarchy of Controls

To minimize exposure, a hierarchical approach to safety controls should be implemented. This strategy prioritizes controls from most to least effective.



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Caption: Hierarchy of controls for minimizing chemical exposure.

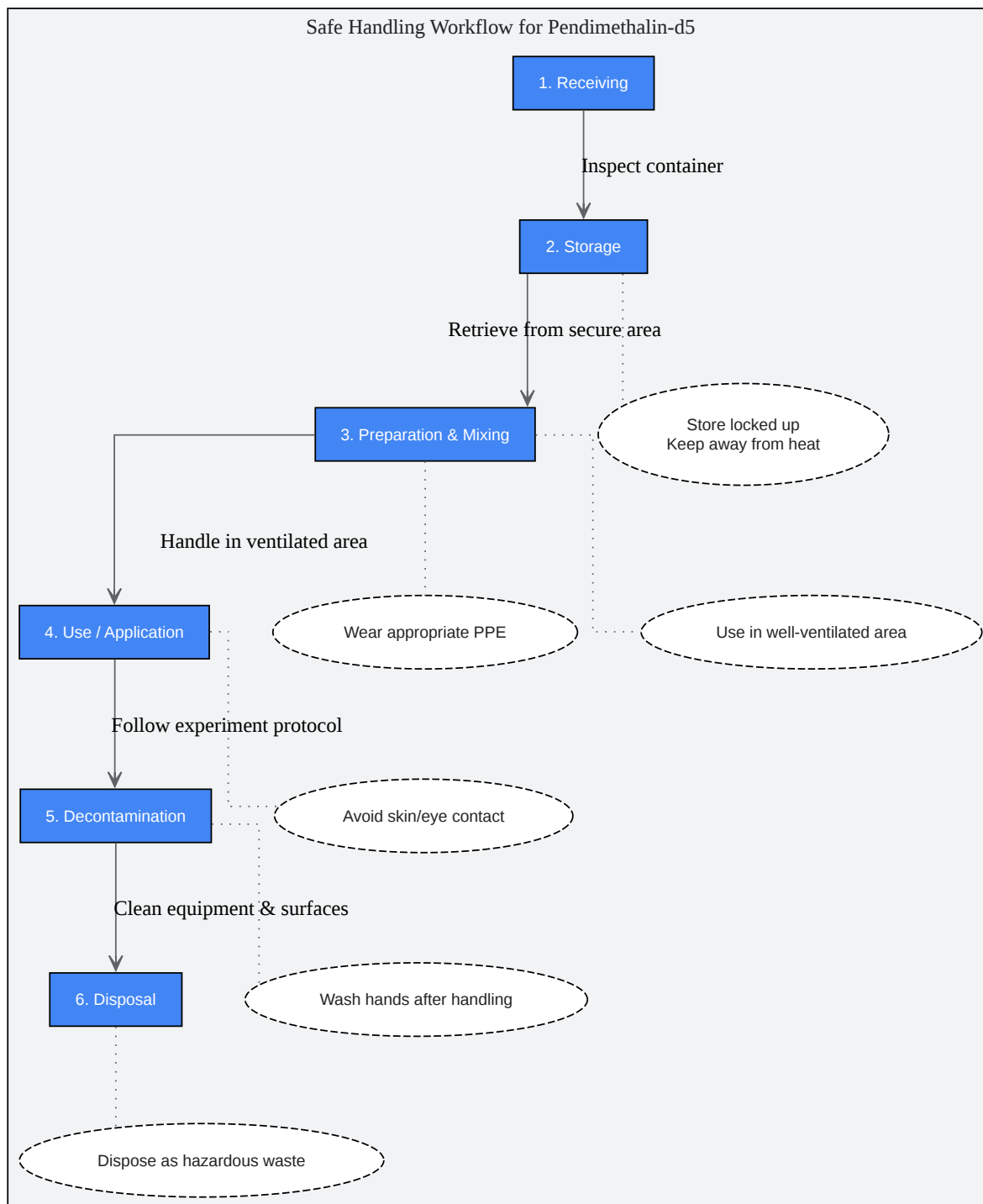
Personal Protective Equipment (PPE)

Appropriate PPE is mandatory when handling Pendimethalin to prevent exposure.^[17] The specific PPE required can vary based on the task.^[17]

Protection Type	Recommended Equipment
Eye/Face	Tightly fitting safety goggles. ^[17] A face shield should be used where splashing is possible. ^[17] ^[18]
Skin	Chemical-resistant gloves (e.g., Viton/Butyl, Barrier®). ^[17] ^[19] Long-sleeved shirt, long pants, and chemical-resistant coveralls or apron. ^[17] ^[20]
Footwear	Chemical-resistant boots. ^[17]
Respiratory	Use only in a well-ventilated area. ^[20] ^[21] If ventilation is inadequate, a respirator with an organic vapor and P100 cartridge is recommended. ^[19]

Safe Handling Workflow

A systematic workflow should be followed to ensure safety at all stages of handling **Pendimethalin-d5**.



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Caption: General workflow for safely handling chemical substances.

Storage and Stability

- **Storage:** Store in its original, tightly sealed container in a cool, dry, and well-ventilated area. [20][21] Keep locked up and out of reach of children.[7][16][20] Store away from direct sunlight, heat, food, and animal feed.[7][20]
- **Stability:** The product is stable if stored and handled as prescribed.[7]
- **Incompatibilities:** Avoid strong alkaline materials, acids, or oxidizing agents.[9][16]

Emergency Procedures

First-Aid Measures

- **Inhalation:** Move the person to fresh air.[7][19][21] If breathing has stopped, begin rescue breathing.[19] Seek medical attention.[7]
- **Skin Contact:** Immediately remove contaminated clothing.[7][19] Wash the affected area thoroughly with soap and water.[7][19]
- **Eye Contact:** Rinse affected eyes for at least 15 minutes under running water with eyelids held open.[7][19] Consult an eye specialist.[7]
- **Ingestion:** Do NOT induce vomiting due to the risk of aspiration.[7][9][21] Immediately rinse the mouth and drink 200-300 ml of water.[7] Seek immediate medical attention and call a poison control center.[7]

Fire-Fighting Measures

- **Suitable Extinguishing Media:** Use foam, dry powder, carbon dioxide, or water spray.[8][9][21]
- **Hazards from Combustion:** Fire may produce carbon monoxide, carbon dioxide, and nitrogen oxides.[7][8][21]
- **Protective Equipment:** Firefighters should wear self-contained breathing apparatus (SCBA) and full chemical-protective clothing.[7][19]

Accidental Release Measures

- Personal Precautions: Evacuate unnecessary personnel.[8][21] Wear appropriate PPE, including respiratory protection.[7][21] Avoid contact with skin and eyes and do not breathe vapors.[7]
- Environmental Precautions: Do not allow the substance to enter drains, surface waters, or groundwater.[7][10]
- Containment and Cleanup: For small spills, absorb with suitable material like sand or sawdust.[7][17] For large spills, dike the area to prevent spreading.[7][17] Collect the absorbed material into a labeled, sealed container for proper disposal.[7][17][21]

Ecological Information

Pendimethalin is very toxic to fish and aquatic invertebrates.[7][13][14][15] It binds tightly to soil particles, which reduces its mobility and the risk of groundwater contamination.[1][20] However, it is persistent in soil and has a high potential for bioaccumulation.[3]

Disposal Considerations

Dispose of waste material and containers at a hazardous or special waste collection point in accordance with local, regional, and national regulations.[7][16] Do not reuse empty containers.[20]

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